

# (rel)-AR234960 solubility in DMSO and other solvents

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## Compound of Interest

Compound Name: (rel)-AR234960

Cat. No.: B2407730

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## Application Notes and Protocols for (rel)-AR234960

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**(rel)-AR234960** is a selective and competitive agonist for the G protein-coupled receptor MAS. [1] It is a non-peptide compound utilized in research to investigate the roles of the MAS receptor in various physiological and pathological processes. [2][3] Notably, **(rel)-AR234960** has been shown to activate the downstream ERK1/2 signaling pathway, leading to the induction of connective tissue growth factor (CTGF) and subsequent expression of collagen subtype genes such as COL1A1 and COL3A1. [1][4][5][6][7] This activity implicates **(rel)-AR234960** in the modulation of extracellular matrix remodeling and makes it a valuable tool for studies on conditions like heart failure. [1][4][5][6][7] The in vitro effects of **(rel)-AR234960** can be counteracted by the MAS inverse agonist AR244555 and the MEK1 inhibitor. [1]

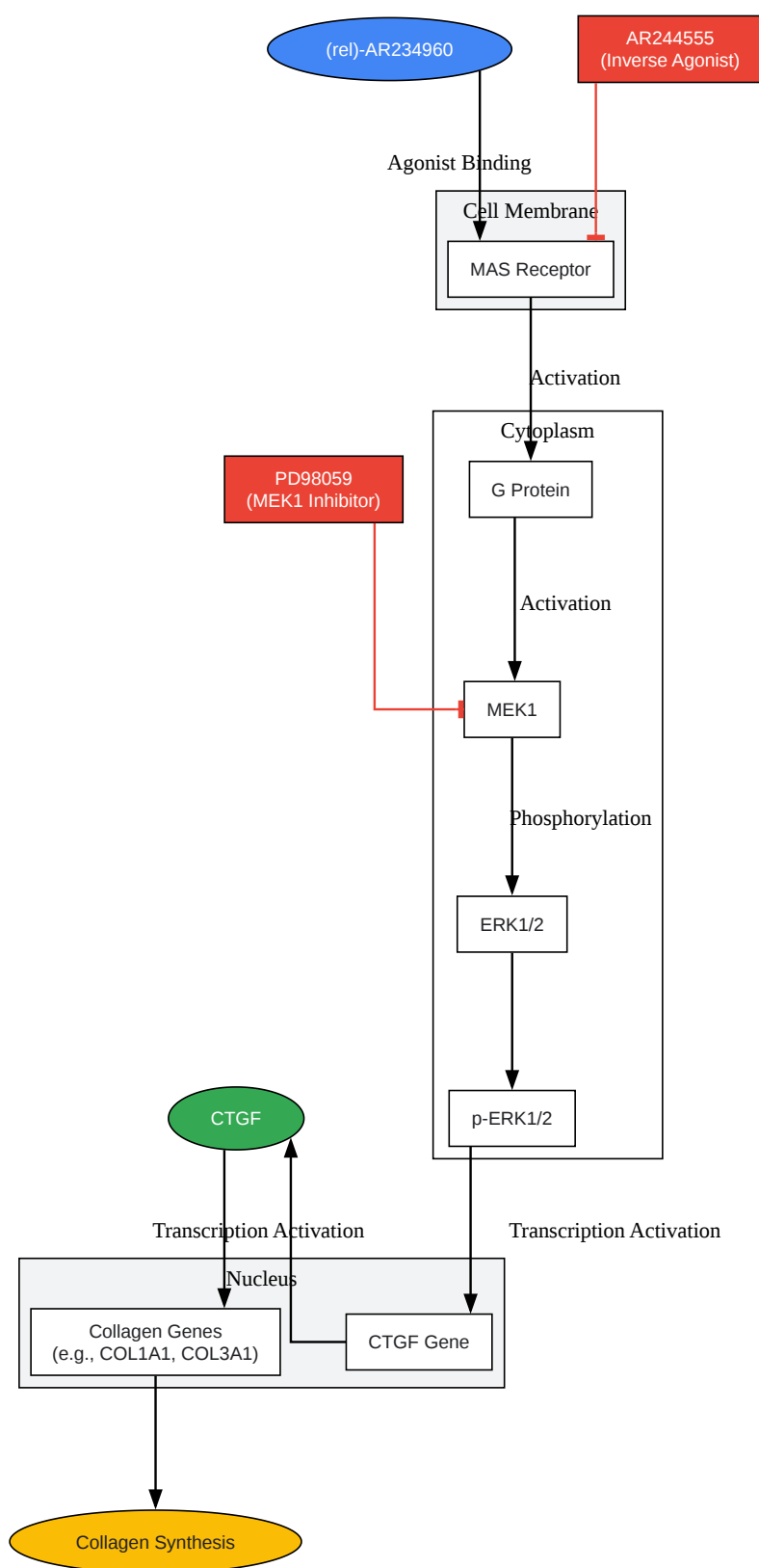
### Data Presentation: Solubility of (rel)-AR234960

The solubility of **(rel)-AR234960** has been determined in various solvents and solvent systems to facilitate its use in both in vitro and in vivo experimental settings. The following table summarizes the available quantitative solubility data.

Solvent/Solvent System	Concentration	Remarks
DMSO	25 mg/mL (44.99 mM)	Requires sonication and heating to 80°C. It is recommended to use freshly opened DMSO as its hygroscopic nature can affect solubility.[8]
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.50 mM)	Results in a clear solution.[1]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.50 mM)	Results in a clear solution.[1]

## Signaling Pathway

**(rel)-AR234960** acts as an agonist on the MAS receptor, a G protein-coupled receptor. This interaction initiates a signaling cascade that prominently involves the activation of the ERK1/2 pathway, leading to the upregulation of CTGF and subsequent collagen gene expression.



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Caption: Signaling pathway of (rel)-AR234960.

## Experimental Protocols

### Protocol 1: Preparation of (rel)-AR234960 Stock Solution in DMSO

This protocol details the preparation of a high-concentration stock solution of **(rel)-AR234960** in DMSO for in vitro applications.

Materials:

- **(rel)-AR234960** solid
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath or heat block
- Sonicator

Procedure:

- Weigh the desired amount of **(rel)-AR234960** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of fresh DMSO to achieve a concentration of 25 mg/mL.
- Vortex the solution vigorously for 1-2 minutes.
- If the compound is not fully dissolved, heat the solution to 80°C using a water bath or heat block.
- Sonicate the solution for 10-15 minutes.
- Visually inspect the solution to ensure it is clear and free of precipitation.
- Store the stock solution at -20°C or -80°C for long-term storage.

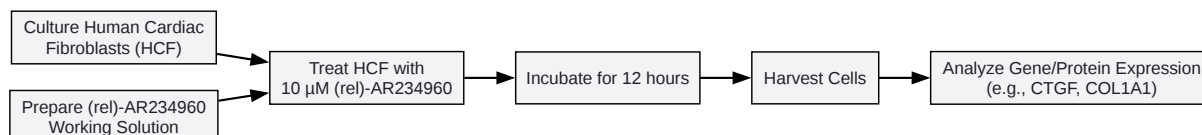
## Protocol 2: In Vitro Treatment of Human Cardiac Fibroblasts (HCF)

This protocol describes the application of **(rel)-AR234960** to cultured human cardiac fibroblasts to study its effects on gene expression.[1]

### Materials:

- Cultured Human Cardiac Fibroblasts (HCF)
- Appropriate cell culture medium and supplements
- **(rel)-AR234960** DMSO stock solution (from Protocol 1)
- Phosphate-buffered saline (PBS)
- Cell lysis buffer for RNA or protein extraction

### Experimental Workflow:



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Caption: Experimental workflow for HCF treatment.

### Procedure:

- Seed HCF cells in appropriate culture plates and grow to the desired confluency.
- Prepare a working solution of **(rel)-AR234960** by diluting the DMSO stock solution in cell culture medium to a final concentration of 10 μM. Ensure the final DMSO concentration in the culture medium is non-toxic to the cells (typically ≤ 0.1%).

- Aspirate the old medium from the cells and wash once with sterile PBS.
- Add the medium containing 10  $\mu$ M **(rel)-AR234960** to the cells.
- Incubate the cells for 12 hours at 37°C in a humidified incubator with 5% CO<sub>2</sub>.<sup>[1]</sup>
- After the incubation period, harvest the cells for downstream analysis, such as RNA extraction for qPCR or protein extraction for Western blotting, to assess the expression of target genes like CTGF, COL1A2, and COL3A1.<sup>[1]</sup>

## Protocol 3: Preparation of (rel)-AR234960 Formulation for In Vivo Studies

This protocol provides a method for preparing a clear solution of **(rel)-AR234960** suitable for in vivo administration.<sup>[1]</sup>

Materials:

- **(rel)-AR234960** solid
- DMSO
- PEG300
- Tween-80
- Saline (0.9% sodium chloride)
- Sterile tubes
- Vortex mixer

Procedure:

- Prepare a 25.0 mg/mL stock solution of **(rel)-AR234960** in DMSO.
- To prepare a 1 mL working solution, add 100  $\mu$ L of the DMSO stock solution to 400  $\mu$ L of PEG300.

- Mix the solution thoroughly until it is homogeneous.
- Add 50  $\mu$ L of Tween-80 to the mixture and mix again until uniform.
- Finally, add 450  $\mu$ L of saline to bring the total volume to 1 mL.
- The final concentration of **(rel)-AR234960** in this formulation will be  $\geq 2.5$  mg/mL.[1]
- Ensure the final solution is clear before administration. If precipitation or phase separation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]

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